

Unlocking Kainate Receptor Function: Techniques for Measuring BPAM344's Potentiating Effects

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Compound of Interest

Compound Name: BPAM344

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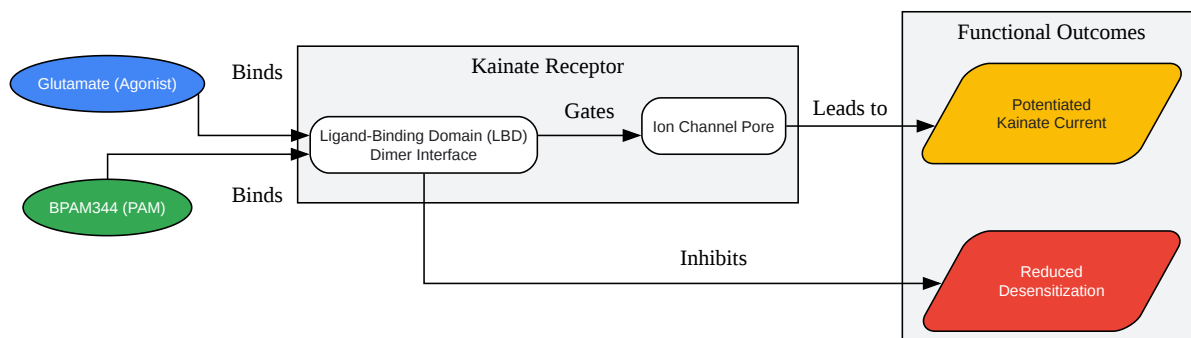
Introduction

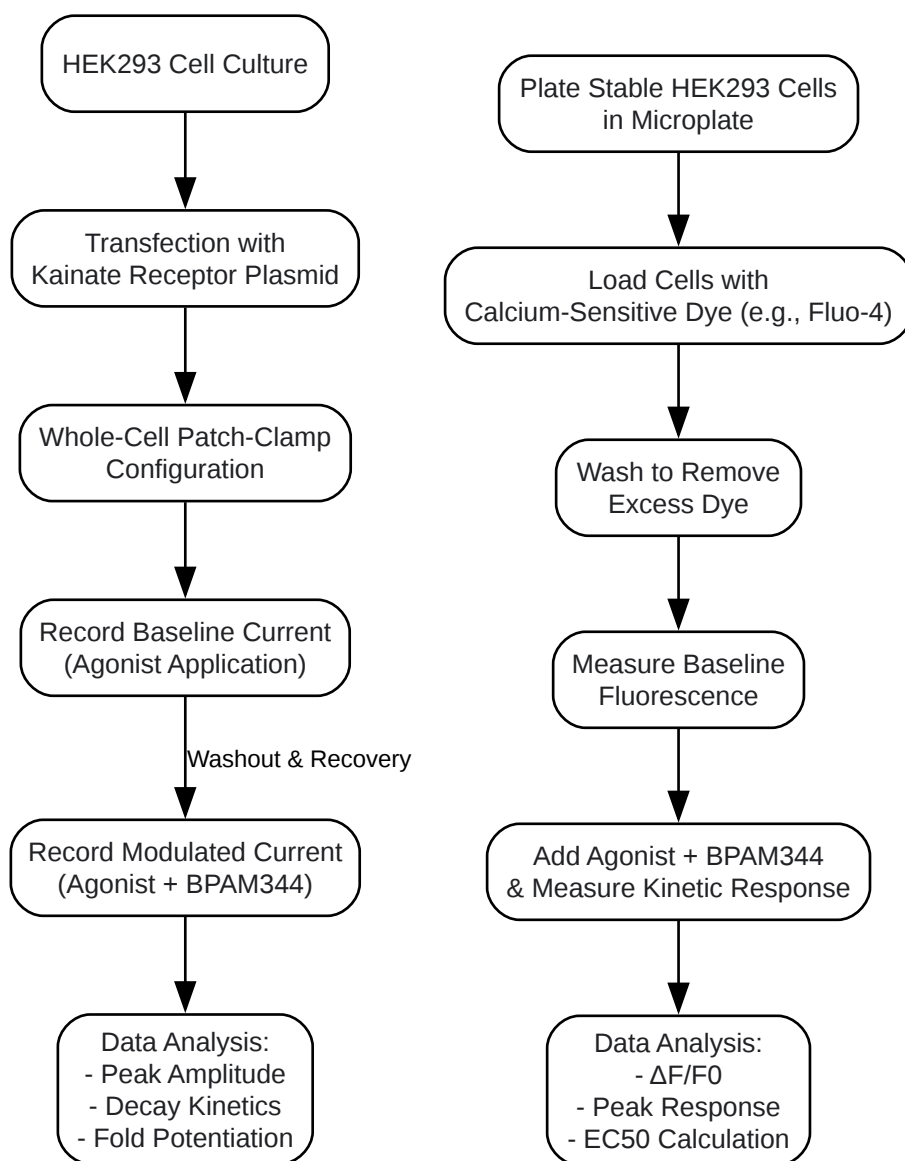
Kainate receptors (KARs), a subtype of ionotropic glutamate receptors, are crucial mediators of synaptic transmission and neuronal excitability throughout the central nervous system.^{[1][2]} Their dysfunction has been implicated in a range of neurological and psychiatric disorders, making them a compelling target for therapeutic development. **BPAM344** has emerged as a significant positive allosteric modulator (PAM) of KARs, offering a valuable tool to probe their function and potential for pharmacological intervention.^{[1][2][3]} This document provides detailed application notes and protocols for measuring the potentiation of kainate currents by **BPAM344**, utilizing two common and robust methodologies: whole-cell patch-clamp electrophysiology and calcium-sensitive fluorescence-based assays.

Mechanism of Action of BPAM344

BPAM344 enhances the function of kainate receptors through positive allosteric modulation. Structural and functional studies have revealed that **BPAM344** binds to the ligand-binding domain (LBD) dimer interface of the receptor. In the presence of an agonist like glutamate, this binding stabilizes the LBD dimer in a conformation that prevents or significantly slows the process of receptor desensitization. This results in a prolonged and enhanced ion flux through the channel in response to agonist binding, leading to a potentiation of the kainate current.

Signaling Pathway of BPAM344 Action





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References

- 1. Positive and negative allosteric modulation of GluK2 kainate receptors by BPAM344 and antiepileptic perampanel - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 2. researchgate.net [researchgate.net]
- 3. Positive and negative allosteric modulation of GluK2 kainate receptors by BPAM344 and antiepileptic perampanel - PubMed [pubmed.ncbi.nlm.nih.gov]
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